

An In-depth Technical Guide to the Health and Safety of 2-Hexylthiophene

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Compound of Interest

Compound Name: 2-Hexylthiophene

Cat. No.: B090786

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information currently available for **2-Hexylthiophene** (CAS No. 18794-77-9). The information is compiled for an audience with a technical background in chemistry and toxicology and is intended to support safe handling, risk assessment, and further research.

Chemical and Physical Properties

2-Hexylthiophene is a colorless to pale yellow liquid with a distinct odor.^[1] It is a member of the thiophene class of heterocyclic compounds and is used as a flavoring agent and in the synthesis of other organic compounds.^[1]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ S	[1]
Molecular Weight	168.30 g/mol	[1]
Boiling Point	229-230 °C	[1]
Melting Point	41 °C	[1]
Density	0.930-0.938 g/mL at 20°C	[1]
Solubility	Insoluble in water; Soluble in most organic solvents.	[1]
Flash Point	>100 °C	

Toxicological Profile

The toxicological data for **2-Hexylthiophene** is primarily based on its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Specific quantitative toxicity studies, such as LD50 values, are not readily available in the public domain. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **2-Hexylthiophene** as a flavoring agent and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent." [2]

GHS Classification and Hazard Statements

The following table summarizes the GHS hazard classifications for **2-Hexylthiophene**. [1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	H413: May cause long lasting harmful effects to aquatic life

Handling and Safety Precautions

Personal Protective Equipment (PPE)

When handling **2-Hexylthiophene**, the following personal protective equipment is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Use only in a well-ventilated area.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.
- After Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Experimental Protocols for Toxicological Assessment

While specific experimental reports for **2-Hexylthiophene** are not widely available, the following are detailed methodologies for key toxicological endpoints based on internationally accepted guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Test Guideline 425)

- Principle: This method is a sequential test that uses a minimum number of animals. Animals are dosed one at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.
- Test Animals: Typically, adult female rats are used.
- Procedure:
 - A starting dose is selected based on available information.
 - A single animal is administered the test substance by oral gavage.

- The animal is observed for signs of toxicity for up to 14 days.
- If the animal survives, the dose for the next animal is increased. If the animal dies, the dose is decreased.
- The test is concluded when one of the stopping criteria is met, and the LD50 is calculated using the maximum likelihood method.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.

Skin Irritation/Corrosion (Based on OECD Test Guideline 404)

- Principle: The substance is applied to the skin of a test animal to determine its potential to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - The fur on the dorsal area of the trunk of the animal is clipped.
 - A small area of skin (approximately 6 cm²) is abraded on one side, with the other side remaining intact.
 - 0.5 mL of the liquid test substance is applied to both the intact and abraded skin sites under a gauze patch.
 - The trunk of the animal is wrapped to hold the patch in place for a 4-hour exposure period.
 - After 4 hours, the patches are removed, and the skin is gently cleansed.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized scale.

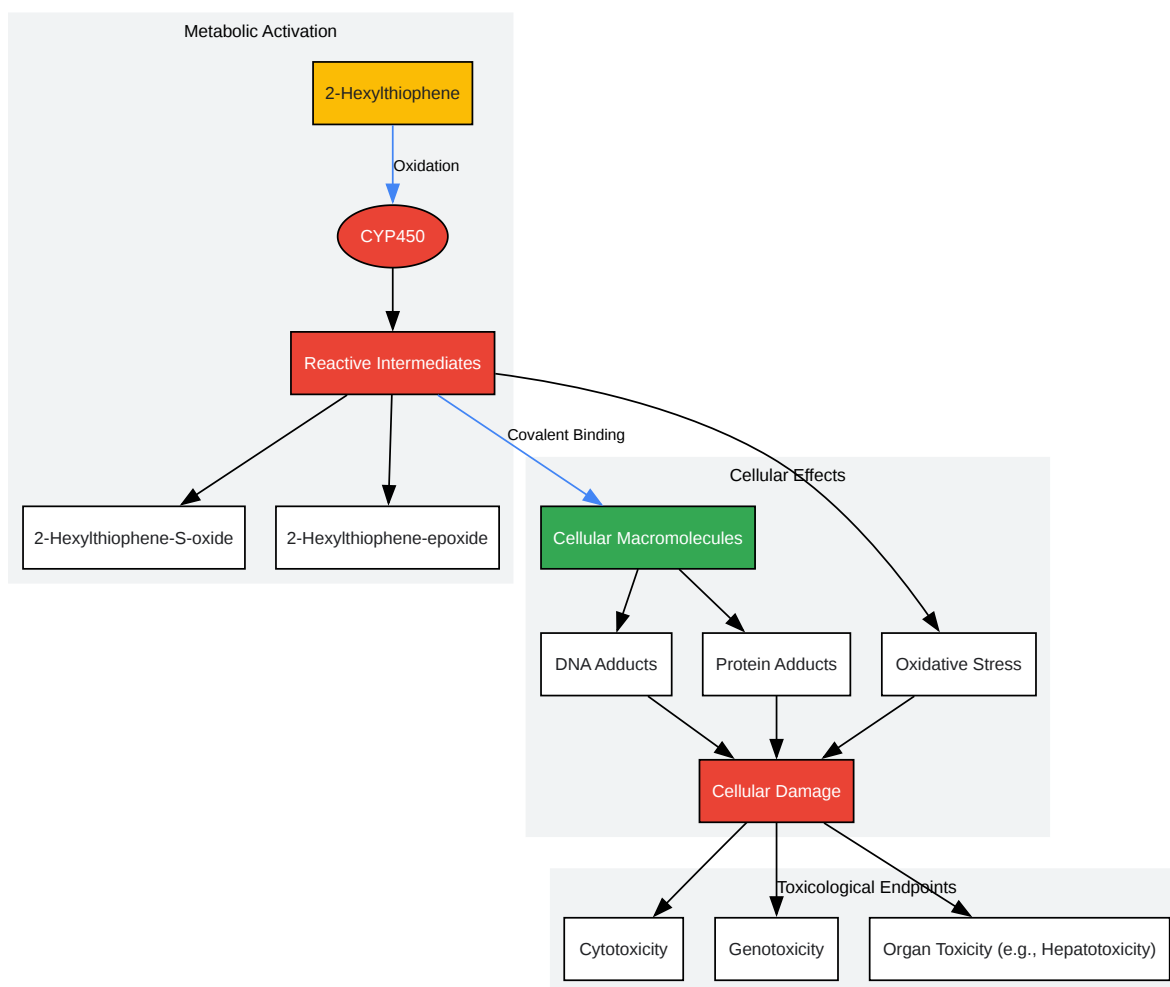
Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

- Principle: The test substance is instilled into the eye of a test animal to assess its potential to cause ocular damage.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyelids are held together for about one second.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctivae are evaluated and scored for opacity, inflammation, and discharge.

Potential Signaling Pathway and Experimental Workflows

Proposed Metabolic Activation and Toxicity Pathway

Thiophene derivatives can undergo metabolic activation by cytochrome P450 enzymes in the liver. This can lead to the formation of reactive intermediates that may exert toxic effects. The following diagram illustrates a proposed pathway for **2-Hexylthiophene**.

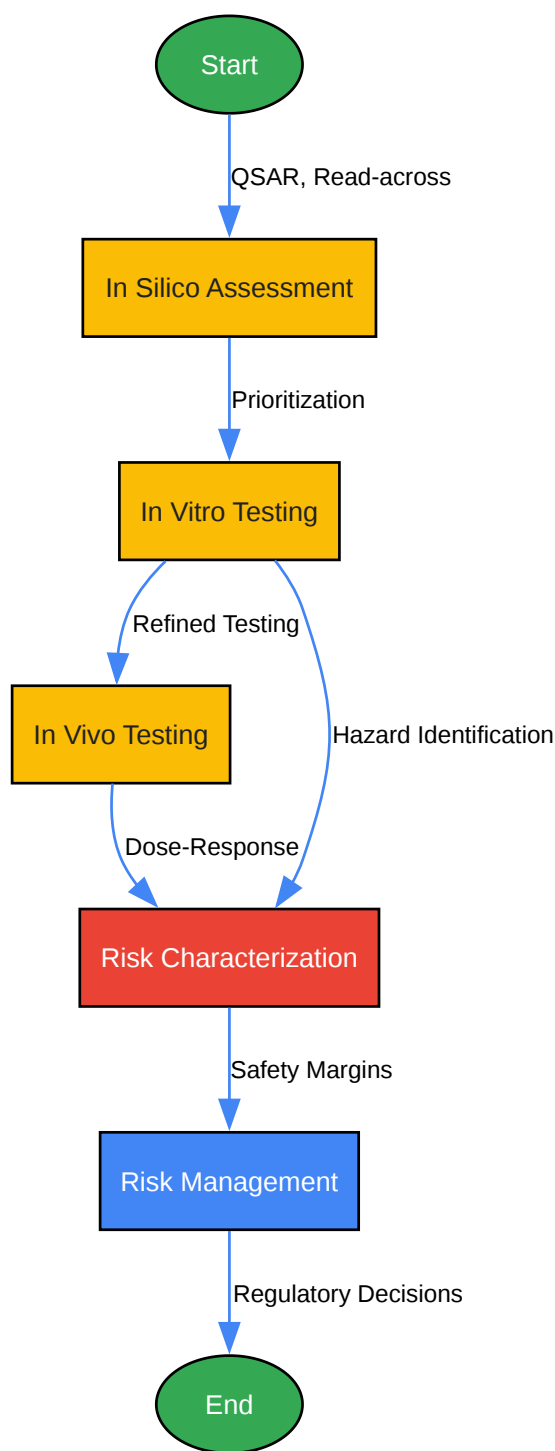


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Caption: Proposed metabolic activation pathway of **2-Hexylthiophene**.

General Workflow for Chemical Safety Assessment

The following diagram outlines a typical workflow for assessing the safety of a chemical substance, integrating in silico, in vitro, and in vivo methods.



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Caption: A generalized workflow for chemical safety assessment.

Conclusion

2-Hexylthiophene is a chemical with moderate acute toxicity, and it is a skin, eye, and respiratory irritant. While it has been deemed safe for its intended use as a flavoring agent at current intake levels, appropriate safety precautions, including the use of personal protective equipment, are necessary when handling the pure substance in a laboratory or industrial setting. Further research is needed to establish a more detailed and quantitative toxicological profile for **2-Hexylthiophene**. The provided experimental protocols and workflows can serve as a guide for such future investigations.

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References

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